Electronic Band Structure and Optoelectronic Properties of Lanthanum Sulfide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Lanthanum sulfide*
CAS No.:	*12031-49-1*
Cat. No.:	*B082993*

Get Quote

Executive Summary & Strategic Relevance

Lanthanum sulfide exists primarily in two distinct electronic regimes based on stoichiometry: the metallic monosulfide (

) and the semiconducting sesquisulfide (

). For researchers and drug development professionals, the

phase is of paramount interest due to its wide direct bandgap (~2.9 eV), high refractive index, and stability, making it a critical host matrix for luminescent lanthanide doping in Near-Infrared (NIR) bio-imaging and photothermal therapy.

This guide moves beyond standard textbook descriptions, integrating Density Functional Theory (DFT) methodologies with experimental synthesis protocols to provide a self-validating roadmap for utilizing these materials.

Fundamental Physics & Crystal Architecture[1]

© 2026 BenchChem. All rights reserved.

To understand the band structure, one must first master the crystal field environment which dictates orbital overlap.

Structural Polymorphs

- (Rock-Salt): Face-centered cubic (

). Metallic behavior arises from the delocalization of the single

  electron of the

  cation.

- (Th

  P

  Type): Cubic defect structure (

). The cation sublattice contains statistically distributed vacancies (

). These vacancies disrupt symmetry, influencing phonon scattering and electronic carrier mobility.

Orbital Contributions

The electronic structure is governed by the hybridization between Lanthanum (

) and Sulfur (

).

- Valence Band (VB): Dominated by S 3p states.[1]
- Conduction Band (CB): Dominated by La 5d states.
- The 4f Enigma: Unlike heavier lanthanides, Lanthanum is

  . However, empty

  states reside in the conduction band. Their proximity to the

  states affects the dielectric function and optical absorption edges.

© 2026 BenchChem. All rights reserved.

Computational Framework: DFT Methodology

Standard LDA/GGA functionals underestimate the bandgap of

by ~40%.[2] The following workflow ensures accurate prediction of optoelectronic properties.

The "Self-Validating" DFT Protocol

For accurate band structure modelling, the HSE06 (Heyd-Scuseria-Ernzerhof) hybrid functional is required to correct the self-interaction error inherent in standard functionals.

Step-by-Step Simulation Workflow:

- Geometry Optimization: Relax the lattice positions using PBE-sol (Perdew-Burke-Ernzerhof for solids) until forces are

  eV/Å.
- Electronic Scf Cycle:
  - Basis Set: Plane-wave basis with cutoff energy

    eV.
  - k-point Grid:

    Monkhorst-Pack grid for the primitive cell.
- Hybrid Correction: Apply HSE06 screening parameter

  bohr

  to open the bandgap to experimental levels (~2.9 eV).
- Spin-Orbit Coupling (SOC): Essential for splitting the La

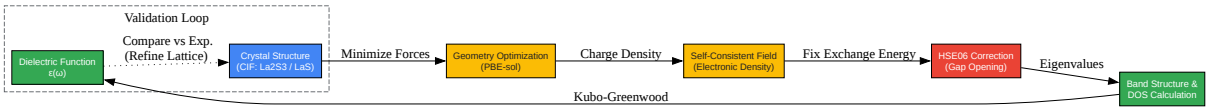
  and

  manifolds.

Visualization of the Computational Logic

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the causal pathway from crystal structure input to validated optical property output.



Click to download full resolution via product page

Figure 1: Computational workflow for accurate prediction of **Lanthanum Sulfide** electronic properties, highlighting the necessity of hybrid functionals.

Detailed Band Structure Analysis (Semiconductor)

- Band Gap: Direct transition at the

  point.

  - Calculated (PBE): ~1.9 eV (Erroneous).
  - Calculated (HSE06): ~2.85 eV.
  - Experimental: 2.7 – 2.97 eV.

- Density of States (DOS):

  - The top of the valence band is strictly S 3p.
  - The bottom of the conduction band is La 5d.
  - Crucial Insight: The empty La 4f bands lie approximately 2-3 eV above the conduction band minimum (CBM). This separation ensures that

© 2026 BenchChem. All rights reserved.

is transparent in the visible-to-IR range, as there are no low-energy f-f transitions.

(Metallic)[3]

- Fermi Level (

  ): The Fermi level cuts through the La 5d band.

- Conductivity: Metallic conductivity arises from the overlap of the La

  and S

  bands, creating a continuous density of states at

  .

- Superconductivity:

  exhibits type-II superconductivity below

  mK, driven by electron-phonon coupling in the rock-salt lattice.

Comparative Data Summary:

Property		
Crystal Structure	Cubic ( )	Cubic ( )
Electronic State	Wide Bandgap Semiconductor	Metal
Band Gap ( )	2.97 eV (Direct)	0 eV (Overlap)
Conduction Carrier	Electrons (n-type usually)	Electrons (Band)
Optical Window	0.5 – 14	Opaque/Reflective
Primary Application	IR Windows, Bio-imaging Host	Superconductivity Research

© 2026 BenchChem. All rights reserved.

Experimental Protocols: Synthesis & Bio-Application

For drug development professionals, the utility of

lies in its role as a host for luminescent nanoparticles (doped with

or

) for diagnostic imaging.

Protocol: Colloidal Synthesis of Nanocrystals

Context: This method avoids toxic

gas and produces monodisperse particles suitable for biological conjugation.

Reagents:

- Lanthanum(III) acetylacetonate [

  ]
- Sulfur powder
- Oleylamine (Solvent/Surfactant)
- Oleic acid (Co-surfactant)

Step-by-Step Methodology:

- Precursor Dissolution: Mix 1 mmol

  and 2 mmol Sulfur in 15 mL Oleylamine and 5 mL Oleic acid in a three-neck flask.
- Degassing: Heat to 120°C under vacuum for 30 mins to remove water and oxygen. Critical Step: Failure here leads to Lanthanum Oxide (

) contamination.
- Nucleation: Switch to Argon flow. Rapidly heat to 310°C (ramp rate 15°C/min).

© 2026 BenchChem. All rights reserved.

- Growth: Maintain at 310°C for 60 minutes. The solution will turn from yellow to orange-white.
- Purification: Cool to room temperature. Add 40 mL ethanol to precipitate particles. Centrifuge at 8000 rpm for 10 mins.
- Validation: Resuspend in hexane. Check UV-Vis absorption edge. A sharp edge at ~420 nm confirms the formation of the sulfide phase with the correct bandgap.

Bio-Functionalization Logic

To use these quantum dots in drug development (e.g., tracking biodistribution):

- Ligand Exchange: Replace Oleylamine with PEG-thiol (Polyethylene glycol) to ensure water solubility and prevent opsonization in the bloodstream.
- Bandgap Tuning: Doping with

  creates intra-band states, allowing excitation in the UV/Blue and emission in the Red (615 nm), utilizing the

  bandgap to sensitize the emission.

Diagrammatic Summary of Electronic Transitions

The following Graphviz diagram visualizes the electronic transitions governing the optical properties of

.

© 2026 BenchChem. All rights reserved.

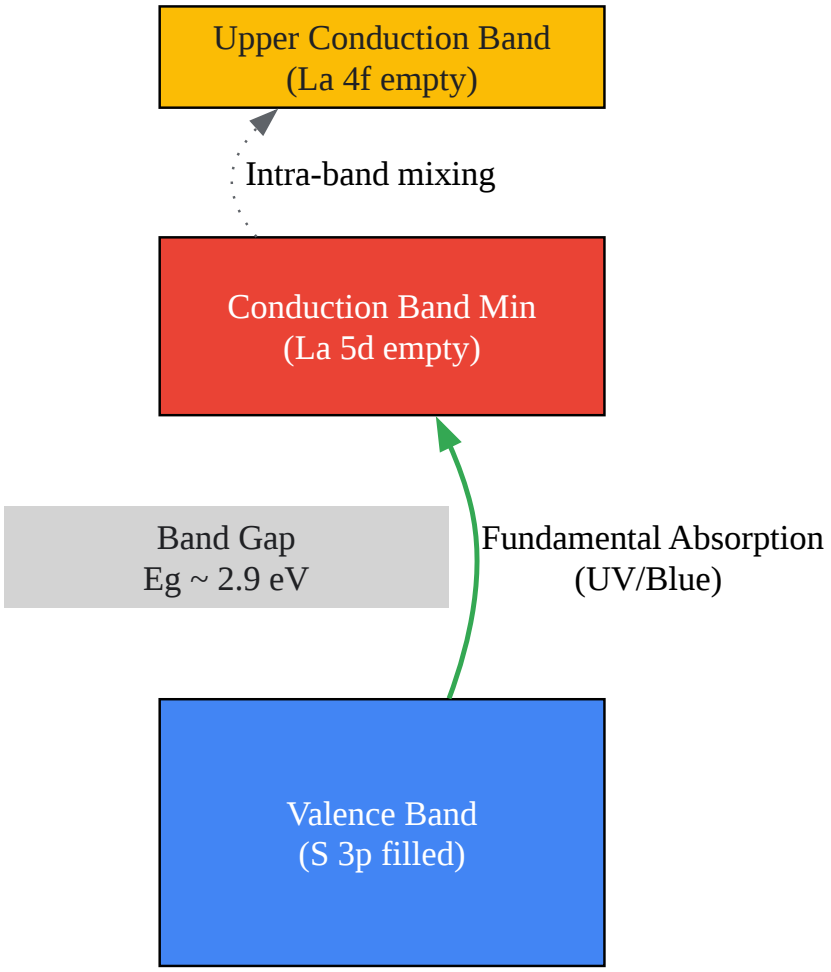


Figure 2: Schematic Band Structure of γ-La2S3 showing the S-3p to La-5d transition.

Click to download full resolution via product page

Figure 2: The separation between the S 3p valence band and La 5d conduction band defines the transparency window. The 4f states sit higher, preventing quenching.

References

- Materials Project. "Materials Data on La2S3 (mp-32906)." Materials Project, 2023. [Link]
- Glaser, P., et al. "Synthesis of Mixed-Valent Lanthanide Sulfide Nanoparticles."[3] Angewandte Chemie International Edition, 2021. [Link]

© 2026 BenchChem. All rights reserved.

- Persson, K. "Wide Band Gap Chalcogenide Semiconductors." Journal of the American Chemical Society / LBL, 2019. [Link]
- Nishibuchi, et al. "Electronic, mechanical, and vibrational properties of calcium **lanthanum sulfide** solid solution: A DFT study." Journal of Applied Physics, 2023. [Link]
- Zhang, X., et al. "Structural, phonon, mechanical, optical, and thermodynamic properties of stable β-La2S3 from first-principles calculations."[4] Journal of Rare Earths, 2017.[4] [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. kyutech.repo.nii.ac.jp [kyutech.repo.nii.ac.jp]
- 2. mp-32906: La2S3 (tetragonal, I-42d, 122) [legacy.materialsproject.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Electronic Band Structure and Optoelectronic Properties of Lanthanum Sulfide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082993/docs#electronic-band-structure-and-optoelectronic-properties-of-lanthanum-sulfide-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.